

Application Note & Scalable Synthesis Protocol: 2-(4-Methoxypyridin-3-yl)ethan-1-ol

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Compound of Interest

Compound Name: 2-(4-Methoxypyridin-3-yl)ethan-1-ol

Cat. No.: B13267651

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Introduction

2-(4-Methoxypyridin-3-yl)ethan-1-ol is a key building block in the synthesis of various pharmacologically active molecules. Its structural motif, a substituted pyridylethanol, is found in a range of compounds targeting diverse biological pathways. The development of a robust and scalable synthetic route to this intermediate is therefore of significant interest to researchers in medicinal chemistry and process development.

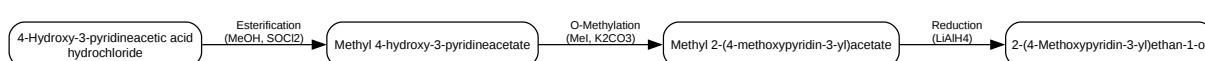
This document provides a detailed, field-proven protocol for the multi-step synthesis of **2-(4-Methoxypyridin-3-yl)ethan-1-ol**. The described methodology is designed for scalability, emphasizing operational simplicity and the use of readily available starting materials. Each step is accompanied by a thorough explanation of the underlying chemical principles and experimental choices, ensuring both reproducibility and a deep understanding of the process.

Synthetic Strategy Overview

The synthesis of **2-(4-Methoxypyridin-3-yl)ethan-1-ol** is approached via a three-step sequence starting from commercially available 4-hydroxy-3-pyridineacetic acid hydrochloride. The overall strategy involves:

- Esterification of the starting material to protect the carboxylic acid and facilitate subsequent purification.
- O-methylation of the phenolic hydroxyl group to install the key methoxy substituent.
- Reduction of the ester to the desired primary alcohol.

This route is designed to be efficient and scalable, avoiding the use of hazardous or prohibitively expensive reagents where possible.



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Caption: Overall synthetic scheme for **2-(4-Methoxypyridin-3-yl)ethan-1-ol**.

Experimental Protocols

Part 1: Esterification of 4-Hydroxy-3-pyridineacetic acid hydrochloride

Rationale: The initial step focuses on the protection of the carboxylic acid as a methyl ester. This is a standard and high-yielding transformation that improves the solubility of the compound in organic solvents and prevents unwanted side reactions in the subsequent methylation step. The use of thionyl chloride in methanol provides a convenient in situ generation of methanolic HCl for Fischer esterification.

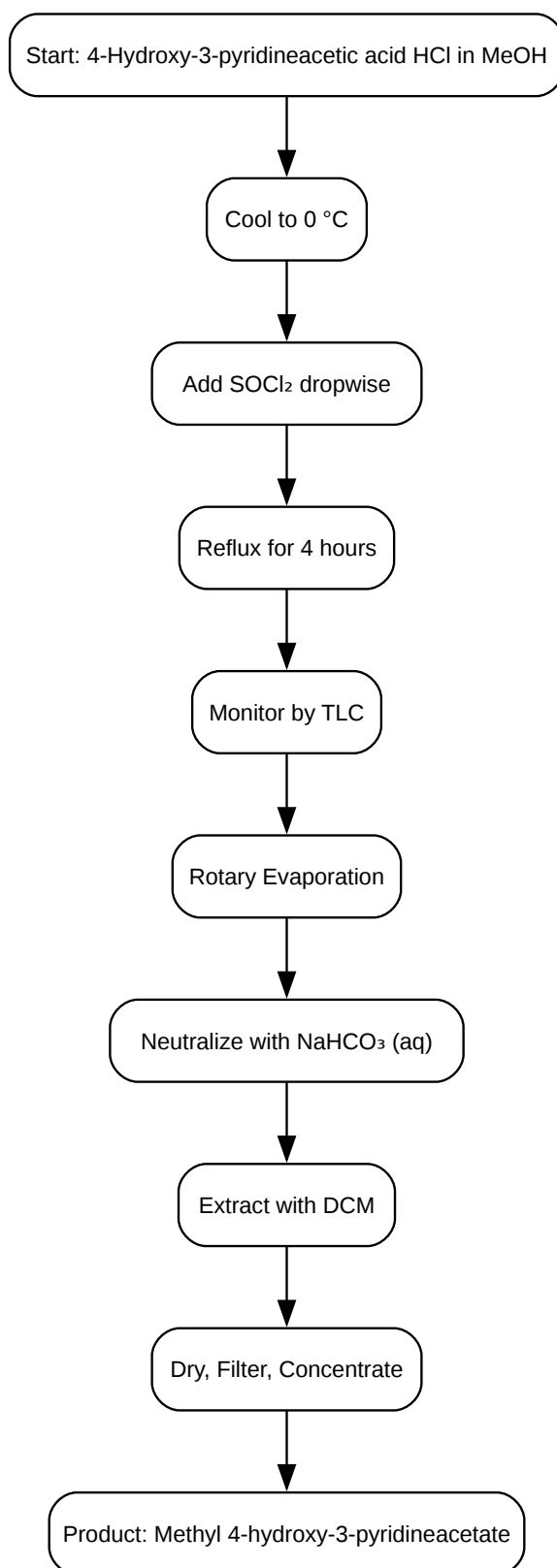
Materials:

Reagent	Molar Mass (g/mol)	Quantity (g)	Moles (mol)
4-Hydroxy-3-pyridineacetic acid hydrochloride	191.60	50.0	0.261
Methanol (MeOH)	32.04	500 mL	-
Thionyl chloride (SOCl ₂)	118.97	22.0 mL	0.300
Sodium bicarbonate (NaHCO ₃)	84.01	As needed	-
Dichloromethane (DCM)	84.93	As needed	-
Anhydrous sodium sulfate (Na ₂ SO ₄)	142.04	As needed	-

Protocol:

- To a 1 L round-bottom flask equipped with a magnetic stirrer and a reflux condenser, add 4-hydroxy-3-pyridineacetic acid hydrochloride (50.0 g, 0.261 mol) and methanol (500 mL).
- Cool the suspension to 0 °C in an ice bath.
- Slowly add thionyl chloride (22.0 mL, 0.300 mol) dropwise to the stirred suspension over 30 minutes. Caution: This addition is exothermic and releases HCl gas. Perform in a well-ventilated fume hood.
- After the addition is complete, remove the ice bath and heat the reaction mixture to reflux for 4 hours. The suspension should become a clear solution.
- Monitor the reaction progress by Thin Layer Chromatography (TLC) (Eluent: 10% MeOH in DCM).

- Once the reaction is complete, cool the mixture to room temperature and remove the methanol under reduced pressure.
- To the resulting residue, carefully add a saturated aqueous solution of sodium bicarbonate until the pH is ~8. This will neutralize the excess acid.
- Extract the aqueous layer with dichloromethane (3 x 200 mL).
- Combine the organic layers, dry over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to yield methyl 4-hydroxy-3-pyridineacetate as a solid.



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Caption: Workflow for the esterification step.

Part 2: O-Methylation of Methyl 4-hydroxy-3-pyridineacetate

Rationale: This step introduces the methoxy group at the 4-position of the pyridine ring. A classic Williamson ether synthesis is employed using methyl iodide as the methyl source and potassium carbonate as a mild base. Acetone is a suitable solvent for this reaction.

Materials:

Reagent	Molar Mass (g/mol)	Quantity (g)	Moles (mol)
Methyl 4-hydroxy-3-pyridineacetate	167.16	40.0	0.239
Anhydrous Potassium Carbonate (K ₂ CO ₃)	138.21	49.6	0.359
Methyl Iodide (MeI)	141.94	17.8 mL	0.287
Acetone	58.08	400 mL	-
Water	18.02	As needed	-
Ethyl Acetate (EtOAc)	88.11	As needed	-

Protocol:

- In a 1 L round-bottom flask, combine methyl 4-hydroxy-3-pyridineacetate (40.0 g, 0.239 mol), anhydrous potassium carbonate (49.6 g, 0.359 mol), and acetone (400 mL).
- Stir the suspension at room temperature and add methyl iodide (17.8 mL, 0.287 mol) dropwise.
- Heat the reaction mixture to reflux for 6 hours.
- Monitor the reaction by TLC (Eluent: 50% EtOAc in hexanes).
- After completion, cool the reaction to room temperature and filter off the inorganic salts.

- Wash the filter cake with acetone.
- Combine the filtrates and concentrate under reduced pressure.
- Dissolve the residue in ethyl acetate (300 mL) and wash with water (2 x 100 mL) and brine (1 x 100 mL).
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate to give methyl 2-(4-methoxypyridin-3-yl)acetate as an oil, which can be used in the next step without further purification.

Part 3: Reduction of Methyl 2-(4-methoxypyridin-3-yl)acetate

Rationale: The final step is the reduction of the ester to the primary alcohol. Lithium aluminum hydride (LiAlH_4) is a powerful reducing agent that efficiently accomplishes this transformation. [1] The reaction is carried out in an anhydrous ethereal solvent like tetrahydrofuran (THF). A careful workup procedure is crucial for safety and to isolate the product cleanly.

Materials:

Reagent	Molar Mass (g/mol)	Quantity (g)	Moles (mol)
Methyl 2-(4-methoxypyridin-3-yl)acetate	181.19	35.0	0.193
Lithium Aluminum Hydride (LiAlH ₄)	37.95	8.8	0.232
Anhydrous Tetrahydrofuran (THF)	72.11	400 mL	-
Water	18.02	8.8 mL	-
15% Sodium Hydroxide (NaOH) solution	40.00	8.8 mL	-
Water	18.02	26.4 mL	-
Celite	-	As needed	-

Protocol:

- To a flame-dried 1 L three-necked flask equipped with a mechanical stirrer, a dropping funnel, and a nitrogen inlet, add lithium aluminum hydride (8.8 g, 0.232 mol) and anhydrous THF (200 mL).
- Cool the suspension to 0 °C in an ice bath.
- Dissolve methyl 2-(4-methoxypyridin-3-yl)acetate (35.0 g, 0.193 mol) in anhydrous THF (200 mL) and add it to the dropping funnel.
- Add the ester solution dropwise to the LiAlH₄ suspension over 1 hour, maintaining the internal temperature below 10 °C.
- After the addition is complete, allow the reaction to warm to room temperature and stir for an additional 2 hours.

- Monitor the reaction by TLC (Eluent: 10% MeOH in DCM).
- Once the reaction is complete, cool the mixture back to 0 °C.
- Carefully quench the reaction by the sequential dropwise addition of:
 - Water (8.8 mL)
 - 15% aqueous NaOH solution (8.8 mL)
 - Water (26.4 mL) Caution: This quenching process is highly exothermic and generates hydrogen gas. Ensure adequate cooling and ventilation.
- Stir the resulting granular precipitate for 30 minutes at room temperature.
- Filter the mixture through a pad of Celite and wash the filter cake thoroughly with THF.
- Combine the filtrates and concentrate under reduced pressure to yield **2-(4-Methoxypyridin-3-yl)ethan-1-ol** as a viscous oil. The product can be further purified by vacuum distillation or column chromatography if necessary.

Safety and Handling

- Thionyl Chloride: Corrosive and reacts violently with water. Handle in a fume hood with appropriate personal protective equipment (PPE), including gloves and safety glasses.
- Methyl Iodide: Toxic and a suspected carcinogen. Handle in a fume hood with appropriate PPE.
- Lithium Aluminum Hydride: Highly reactive and pyrophoric upon contact with water. Handle under an inert atmosphere (nitrogen or argon). The quenching procedure must be performed with extreme care.

Conclusion

The protocol described in this application note provides a reliable and scalable method for the synthesis of **2-(4-Methoxypyridin-3-yl)ethan-1-ol**. The three-step sequence is characterized by high yields and the use of readily accessible reagents. By providing detailed explanations

for each step, this guide is intended to empower researchers to confidently reproduce and adapt this synthesis for their specific needs in drug discovery and development.

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